

Cyprodinil-13C6: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: Cyprodinil-13C6

Cat. No.: B12416050

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the stability and storage conditions for **Cyprodinil-13C6**. Given the limited availability of specific stability data for the isotopically labeled **Cyprodinil-13C6**, this document is primarily based on the extensive data available for its unlabeled counterpart, Cyprodinil. It is a well-established principle in pharmaceutical and chemical sciences that isotopic labeling, particularly with stable isotopes like ^{13}C , does not significantly alter the chemical properties and stability of a molecule. Therefore, the stability profile of Cyprodinil can be considered a reliable surrogate for that of **Cyprodinil-13C6**.

Core Stability Profile

Cyprodinil is a robust molecule under standard storage conditions. It exhibits high stability in the absence of light and is hydrolytically stable across a wide pH range. However, it is susceptible to degradation upon exposure to light.

Quantitative Stability Data for Cyprodinil

The following table summarizes the key stability data for unlabeled Cyprodinil, which can be extrapolated to **Cyprodinil-13C6**.

Parameter	Condition	Result	Reference
Hydrolytic Stability	pH 4, 5, 7, 9 (25°C, sterile, dark)	Half-life > 1 year	[1]
Photolytic Stability	In water, exposed to UV light	Half-life of 13.5 days	
Thermal Stability	54 ± 2°C for 14 days	≥95% of initial content remains	
Soil Degradation	Aerobic, normal humidity & temperature	DT ₅₀ of 20-60 days	[2]

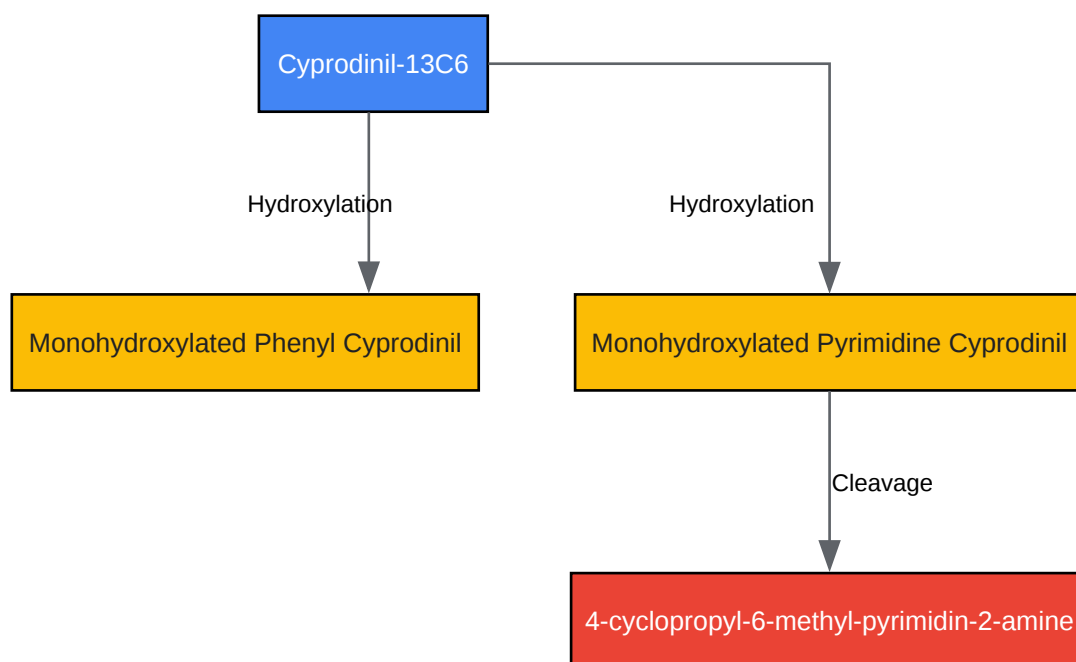
Recommended Storage Conditions

To ensure the long-term integrity of **Cyprodinil-13C6**, the following storage conditions are recommended based on available safety data sheets for Cyprodinil.

Parameter	Recommendation	Reference
Temperature	Store in a cool, dry place.	
Light	Protect from light.	[1]
Container	Keep container tightly closed in a dry and well-ventilated place.	
Incompatibilities	None known under normal storage conditions.	[3]

Degradation Pathway

The degradation of Cyprodinil primarily occurs through hydroxylation and subsequent cleavage of the molecule. The proposed degradation pathway involves the formation of several transformation products.



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Caption: Proposed metabolic degradation pathway of Cyprodinil.

Experimental Protocols for Stability Assessment

The stability of **Cyprodinil-13C6** can be rigorously assessed using protocols aligned with the International Council for Harmonisation (ICH) guidelines, specifically ICH Q1A(R2) for stability testing of new drug substances.

Protocol: Long-Term and Accelerated Stability Study

1. Objective: To evaluate the stability of **Cyprodinil-13C6** under various temperature and humidity conditions over time.

2. Materials:

- **Cyprodinil-13C6** (at least three primary batches)
- Appropriate container closure system (e.g., amber glass vials with inert caps)
- ICH-compliant stability chambers
- Validated stability-indicating analytical method (e.g., HPLC-UV or LC-MS)

3. Experimental Design:

- Long-Term Stability:
- Storage Condition: $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $60\% \text{ RH} \pm 5\% \text{ RH}$
- Testing Frequency: 0, 3, 6, 9, 12, 18, 24, 36 months
- Accelerated Stability:
- Storage Condition: $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$ / $75\% \text{ RH} \pm 5\% \text{ RH}$
- Testing Frequency: 0, 3, 6 months
- Stress Testing (on one batch):
- Thermal: 50°C , 60°C
- Humidity: $\geq 75\% \text{ RH}$
- Photostability: In accordance with ICH Q1B
- Hydrolytic: Across a range of pH values (e.g., 2, 7, 10)

4. Procedure:

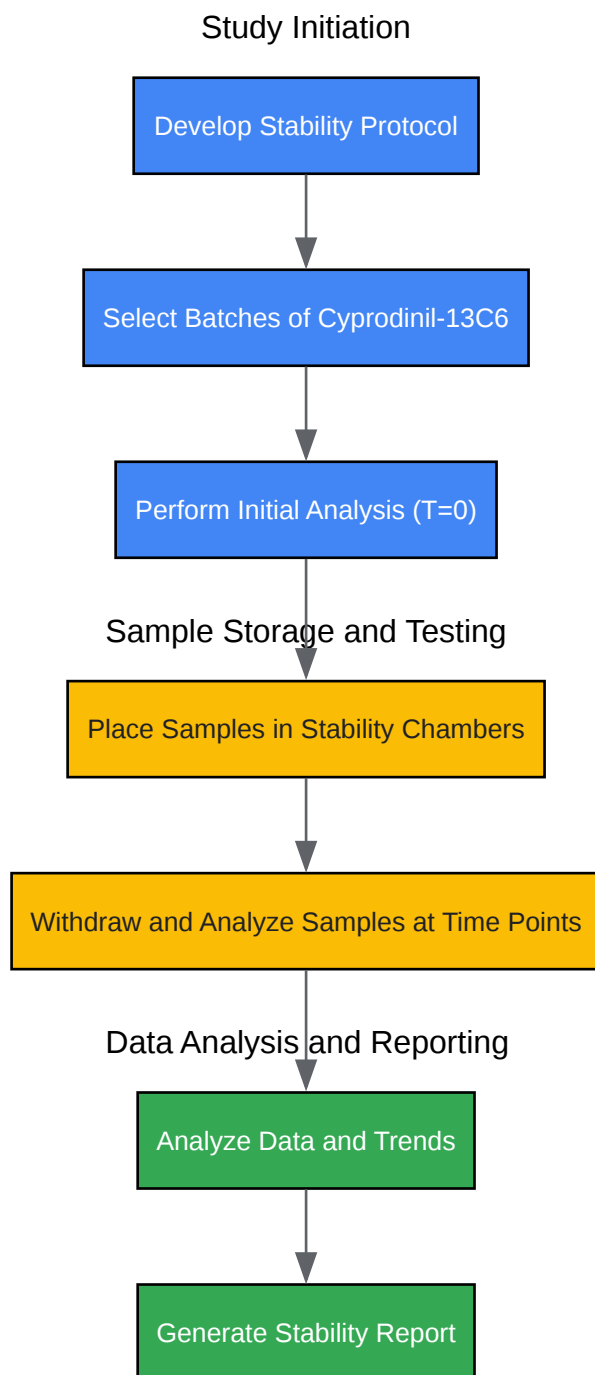
- Place accurately weighed samples of **Cyprodinil-13C6** into the specified container closure systems.
- Place the samples in the respective stability chambers.
- At each time point, withdraw samples and analyze for:
 - Appearance (visual inspection)
 - Assay (potency)
 - Purity (presence of degradation products)
- Record all data and perform trend analysis.

5. Acceptance Criteria:

- No significant change in appearance.
- Assay value remains within a specified range (e.g., 95.0% to 105.0% of the initial value).
- No significant increase in degradation products.

Experimental Workflow

The following diagram illustrates the workflow for a typical stability study.



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Caption: Workflow for a stability study of **Cyprodinil-13C6**.

Conclusion

While specific stability data for **Cyprodinil-13C6** is not readily available, the data for unlabeled Cyprodinil provides a strong and reliable basis for its handling and storage. **Cyprodinil-13C6** is expected to be a stable compound when stored in a cool, dry, and dark environment in a tightly sealed container. It is hydrolytically stable but susceptible to photolytic degradation. For research and development purposes, it is crucial to conduct stability studies following established guidelines, such as those from the ICH, to ensure the quality and integrity of the material throughout its lifecycle.

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